

An In-depth Technical Guide to the Physicochemical Properties of Octyl Isononanoate

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Compound of Interest

Compound Name: *Octyl isononanoate*

Cat. No.: B12647603

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Introduction

Octyl isononanoate, a branched-chain ester, is a versatile ingredient with significant applications in the pharmaceutical and cosmetic industries. Its unique physicochemical properties make it an excellent emollient, texture enhancer, and solvent. This technical guide provides a comprehensive overview of the core physicochemical properties of **octyl isononanoate**, detailed experimental methodologies for their determination, and a discussion of its applications, particularly in drug delivery systems.

Physicochemical Properties

The distinct molecular structure of **octyl isononanoate**, the ester of 2-ethylhexanol and isononanoic acid, imparts a unique set of physical and chemical characteristics.^{[1][2]} These properties are crucial for its function in various formulations. A summary of its key physicochemical data is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	$C_{17}H_{34}O_2$	[3]
Molecular Weight	266.45 g/mol	[3]
Appearance	Clear, colorless liquid	[3]
Odor	Mild, characteristic ester odor	[3]
Density	~0.86 – 0.88 g/cm ³	[3]
Boiling Point	~294 °C	[3]
Melting Point	~ -20 °C	[3]
Viscosity (at 25°C)	4.3 cP	[1]
Refractive Index (at 25°C)	1.434	[1]
Flash Point	127 °C	[1]
Solubility	Insoluble in water; Soluble in oils, alcohols, isopropyl alcohol, mineral oil, and vegetable oil.	[1] [3]

Experimental Protocols

The determination of the physicochemical properties of esters like **octyl isononanoate** involves a range of standard analytical techniques. Below are detailed methodologies for key experiments.

Determination of Density

The density of a liquid ester can be determined using a pycnometer or a digital density meter.

Method using a Pycnometer:

- Clean and dry a pycnometer of a known volume.
- Weigh the empty pycnometer.

- Fill the pycnometer with the **octyl isononanoate** sample, ensuring no air bubbles are present.
- Place the pycnometer in a constant temperature bath (e.g., 25°C) until it reaches thermal equilibrium.
- Adjust the volume of the liquid to the calibration mark.
- Weigh the filled pycnometer.
- Calculate the density by dividing the mass of the sample by the known volume of the pycnometer.

Determination of Viscosity

The viscosity of **octyl isononanoate** can be measured using a viscometer, such as a Brookfield viscometer or a capillary viscometer.

Method using a Brookfield Viscometer:

- Select an appropriate spindle and rotational speed based on the expected viscosity of the sample.
- Calibrate the viscometer using a standard fluid of known viscosity.
- Pour the **octyl isononanoate** sample into a suitable container.
- Immerse the spindle into the sample up to the marked level.
- Allow the sample to reach the desired temperature (e.g., 25°C).
- Start the viscometer and allow the reading to stabilize.
- Record the viscosity reading from the instrument's display.

Determination of Refractive Index

A refractometer, such as an Abbe refractometer, is used to measure the refractive index of liquids.

Method using an Abbe Refractometer:

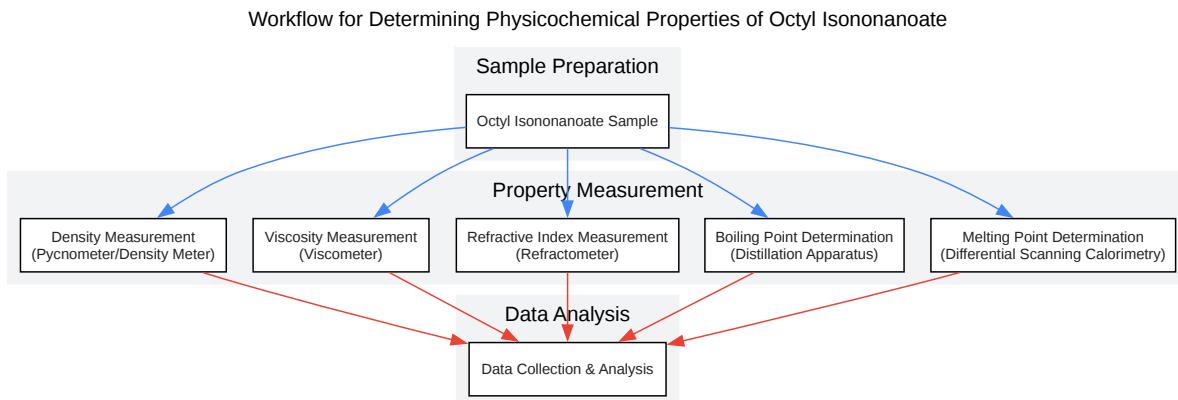
- Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Apply a few drops of the **octyl isononanoate** sample onto the prism surface.
- Close the prism and allow the sample to spread evenly.
- Adjust the light source and focus the eyepiece to observe the borderline between the light and dark fields.
- Align the borderline with the crosshairs in the eyepiece.
- Read the refractive index value from the scale.

Applications in Drug Development

Octyl isononanoate's properties as a lightweight, non-greasy emollient make it a valuable excipient in topical and transdermal drug delivery systems.^[3] Its ability to solubilize active pharmaceutical ingredients (APIs) enhances formulation stability and improves the aesthetic feel of creams, lotions, and ointments.^[3] The branched nature of its structure contributes to a low viscosity and low freezing point, which can reduce the tackiness of other oils in a formulation.^{[1][2]}

Visualizations

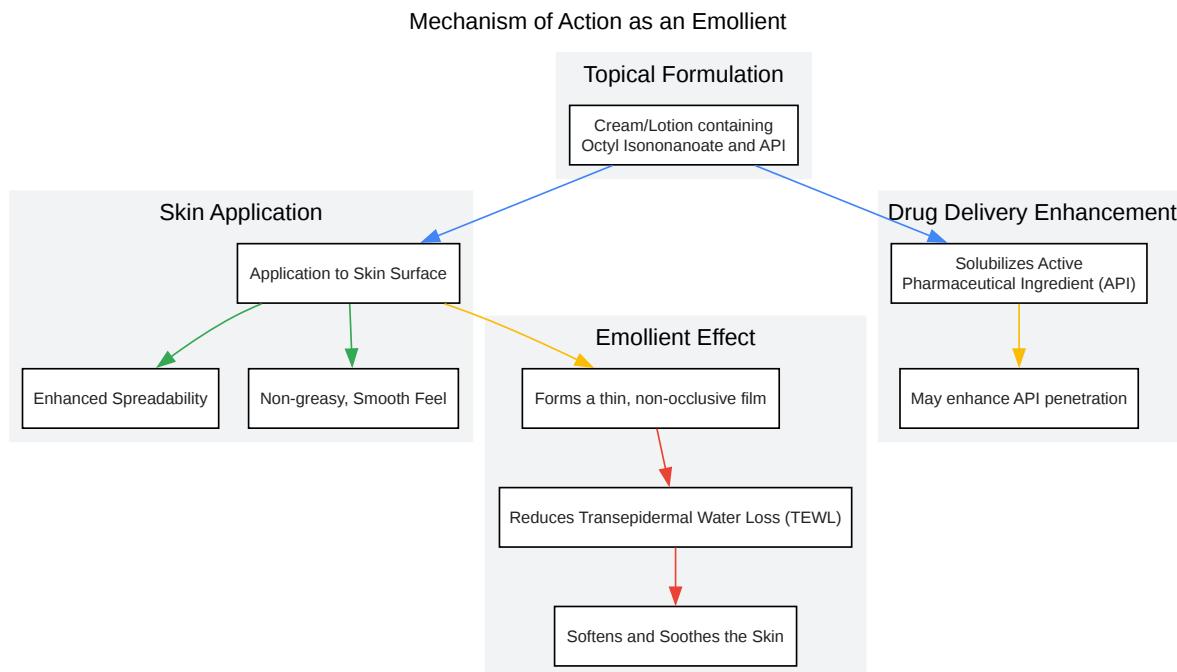
Experimental Workflow for Physicochemical Property Determination



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Caption: Experimental workflow for determining key physicochemical properties.

Role of Octyl Isononanoate as an Emollient in Topical Formulations



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Caption: Role of **octyl isononanoate** as an emollient and formulation enhancer.

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